

oxine-copper degradation half-life in cucumber

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Compound Focus: Oxine-copper

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Degradation Kinetics and Residue Data

The table below summarizes the dissipation behavior and terminal residues of **oxine-copper** in cucumber, based on a field study following Chinese guidelines (NY/T 788-2018) [1].

| Parameter | Details / Value |
|---|--|
| Reported Half-life (Cucumber) | 1.77 - 2.11 days [1] |
| Degradation Kinetics | Follows first-order kinetics [1] |
| Terminal Residues (5-7 days after last application) | <0.01 - 0.264 mg/kg [1] |
| Dietary Risk Assessment (Long-term) | Risk probability value of 64.11%; study concludes no significant dietary risk to the general population from long-term consumption [1] |

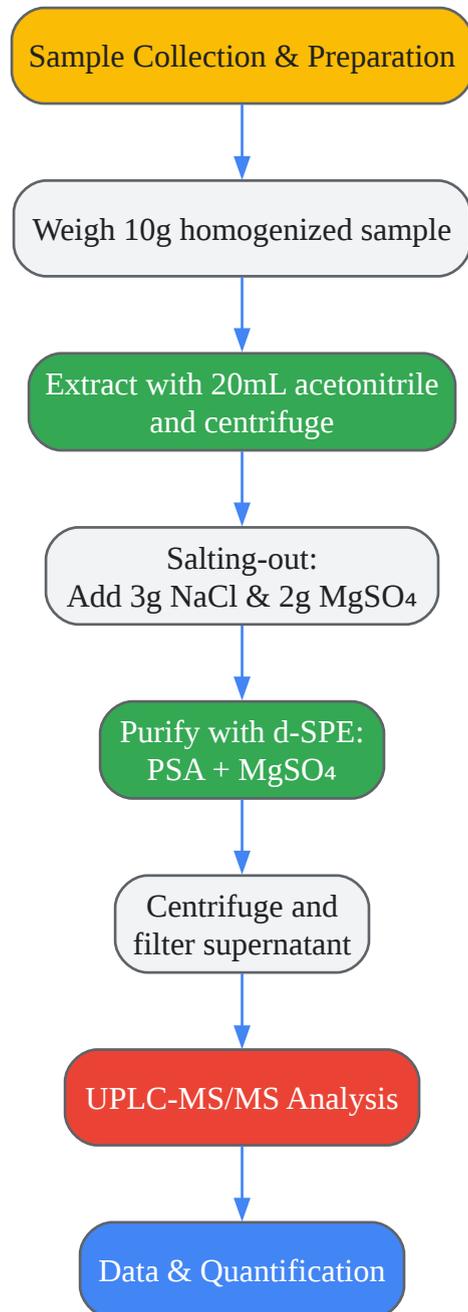
Analytical Method: UPLC-MS/MS

The following table outlines the core methodology used for the detection and quantification of **oxine-copper** residues [1].

| Method Step | Description |
|--------------|---|
| Extraction | Acetonitrile (20 mL) with centrifugation. Salting out with NaCl (3 g) and MgSO ₄ (2 g) [1]. |
| Purification | QuEChERS method using dispersive solid-phase extraction (d-SPE) with Primary Secondary Amine (PSA) and MgSO ₄ [1]. |
| Analysis | UPLC-MS/MS with a Waters ACQUITY UPLC BEH HILIC column. Mobile phase: 0.1% formic acid in water and acetonitrile (gradient elution). Detection: Multiple Reaction Monitoring (MRM) in negative ion mode [1]. |

| **Key Validation Parameters** | **Linearity (R²):** ≥ 0.9980 **LOQ:** 0.01 mg/kg **Average Recoveries:** 75.5% - 95.8% **Precision (RSD):** 2.27% - 8.26% [1] |

The workflow for this analytical method can be visualized as follows:



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Frequently Asked Questions

Q1: What is the typical half-life of oxine-copper in cucumber, and what does this mean for its persistence? The reported half-life of 1.77 to 2.11 days indicates that **oxine-copper** is a **non-persistent pesticide** in cucumber under the studied field conditions [1]. This means its concentration in or on cucumber halves within approximately two days after application.

Q2: How should I handle and store cucumber samples for oxine-copper residue analysis? According to the study, homogenized cucumber samples should be **stored at -20°C** prior to analysis to maintain stability and ensure the accuracy of residue measurements [1].

Q3: Is the dietary risk from oxine-copper residues in cucumber considered high? Based on the 2024 study, the long-term dietary risk from **oxine-copper** in cucumber and watermelon is considered **low**. The risk probability value was calculated to be 64.11%, and the study concluded that long-term consumption would not pose a significant dietary risk to the general population [1].

Experimental Design Considerations

When planning your own experiments, consider these factors that can influence degradation rates:

- **Environmental Conditions:** The field trials were conducted across multiple regions in China. Be aware that factors like temperature, rainfall, and sunlight can affect the dissipation rate [1].
- **Application Details:** The initial application rate and number of applications will influence the starting concentration and residue profile [1].
- **Crop Variety:** While this data is specific to cucumber, degradation can differ across plant species. For instance, the same study found a longer half-life (3.57-4.68 days) in watermelon [1].

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References

1. Assessment of the Dissipation Behaviors, Residues, and Dietary Risk... [pmc.ncbi.nlm.nih.gov]

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